In-Depth Technical Guide on 16,17-bis(decyloxy)violanthrone

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*16,17-Bis(decyloxy)violanthrone*
CAS No.:	*71550-33-9*
Cat. No.:	*B1630629*

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CAS Number: 71550-33-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **16,17-bis(decyloxy)violanthrone**, a violanthrone derivative of significant interest in various scientific and technological fields. This document consolidates available data on its chemical properties, synthesis, and potential applications, with a focus on providing actionable information for research and development.

Chemical and Physical Properties

16,17-bis(decyloxy)violanthrone is a large, polycyclic aromatic hydrocarbon belonging to the violanthrone class of dyes. The introduction of two decyloxy chains at the 16 and 17 positions significantly enhances its solubility in organic solvents compared to the parent violanthrone.

Table 1: General Properties of **16,17-bis(decyloxy)violanthrone**

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Property	Value	Source
CAS Number	71550-33-9	[1]
Molecular Formula	$C_{54}H_{56}O_4$	
Molecular Weight	769.02 g/mol	[2]
Appearance	Purple-black needle-like crystals or white powder	[1][3]
Solubility	Soluble in organic solvents like N,N-dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[2][3]	[2][3]

Spectroscopic and Electrochemical Properties

The extended π-conjugated system of **16,17-bis(decyloxy)violanthrone** gives rise to its distinct photophysical and electrochemical characteristics. While specific experimental data for this exact compound is limited in publicly available literature, data from its precursor and closely related derivatives provide valuable insights. A Chinese patent suggests that **16,17-bis(decyloxy)violanthrone** dissolved in an organic solvent yields a blue-green solution.[3]

Table 2: Spectroscopic and Electrochemical Data of **16,17-bis(decyloxy)violanthrone** and Related Compounds

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Property	Compound	Value	Method	Source
Maximum UV Absorption (λmax)	16,17-bis(decyloxy)violanthrone	640 nm	UV-Vis Spectroscopy	[3]
Maximum Photoluminescence Emission	16,17-bis(decyloxy)violanthrone	710 nm	Photoluminescence Spectroscopy	[3]
Maximum Chemiluminescence Emission	16,17-bis(decyloxy)violanthrone	760 nm	Chemiluminescence Spectroscopy	[3]
HOMO-LUMO Gap	Dicyanomethylene-functionalised violanthrone derivatives	~1.46–1.47 eV	DFT Calculations	[4]
Electrochemical Behavior	16,17-dihydroxyviolanthrone	Reversible two-electron oxidation	Cyclic Voltammetry	[5]

Synthesis

A detailed method for the preparation of 16,17-dialkoxyviolanthrone derivatives, including the decyloxy variant, is described in Chinese patent CN103804163A.[3] The synthesis is a two-step process starting from the commercially available 16,17-dimethoxyviolanthrone.

Experimental Protocol: Synthesis of 16,17-bis(decyloxy)violanthrone

Step 1: Demethylation of 16,17-dimethoxyviolanthrone to 16,17-dihydroxyviolanthrone

- Disperse 1 part by mass of 16,17-dimethoxyviolanthrone (Vat Brilliant Green dye) in 10 parts by mass of dichloromethane and stir mechanically for 1 hour to ensure full dispersion.
- In an ice-water bath, slowly add 1.1 parts by mass of boron tribromide (BBr_3) dropwise.

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- After the addition is complete, continue stirring the reaction mixture for 8 hours at room temperature, followed by heating under reflux for another 8 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) until the demethylation is complete.
- Pour the resulting viscous slurry into 50 parts by mass of a 2 mol/L aqueous hydrochloric acid solution and stir vigorously to hydrolyze the mixture.
- Collect the solid product by suction filtration or centrifugation.
- Wash the filter cake repeatedly with water to obtain 16,17-dihydroxyviolanthrone, which can be dried and used in the next step without further purification.

Step 2: Etherification of 16,17-dihydroxyviolanthrone

- Add 1 part by mass of the dried 16,17-dihydroxyviolanthrone to 10 parts by mass of N,N-dimethylformamide (DMF).
- To this mixture, add 1.3 parts by mass of 1-bromodecane, 0.8 parts by mass of anhydrous potassium carbonate (K_2CO_3), and 0.05 parts by mass of 18-crown-6 as a phase transfer catalyst.
- Heat the solution to 80°C and stir mechanically for 10 hours.
- Filter the hot reaction mixture by suction to remove insoluble starting materials and inorganic salts.
- Pour the filtrate into 50 parts by mass of water, which will cause a large amount of a blue-black precipitate to form.
- Collect the crude product by suction filtration and dry it.
- Recrystallize the crude product from ethyl acetate to obtain pure, purple-black needle-like crystals of **16,17-bis(decyloxy)violanthrone**.

Synthesis Workflow Diagram

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- To cite this document: BenchChem. [In-Depth Technical Guide on 16,17-bis(decyloxy)violanthrone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630629/docs#in-depth-technical-guide-on-16-17-bis-decyloxy-violanthrone]

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